

Application Notes and Protocols for ITIC-Th in Ternary Organic Solar Cells

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Compound of Interest

Compound Name: ITIC-Th

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These application notes provide a comprehensive overview of the utilization of **ITIC-Th** as a third component in ternary organic solar cells (OSCs). The inclusion of **ITIC-Th**, a non-fullerene acceptor (NFA), has been demonstrated as an effective strategy to enhance the power conversion efficiency (PCE) and stability of organic solar cells. These notes, supported by experimental protocols and data, are intended to guide researchers in the fabrication and characterization of high-performance ternary OSCs.

Introduction to ITIC-Th in Ternary Solar Cells

Ternary organic solar cells, which incorporate a third component into the standard binary donor-acceptor active layer, have emerged as a promising approach to overcome the limitations of binary devices.^[1] The introduction of a third component can broaden the absorption spectrum, optimize the active layer morphology, and improve charge transport properties.^{[2][3]}

ITIC-Th, a derivative of the well-known NFA ITIC, is characterized by hexylthienyl side chains which enhance intermolecular interactions and electron mobility.^{[4][5]} Its distinct optoelectronic properties make it an excellent candidate as a third component in ternary blends. When incorporated into a host binary system, **ITIC-Th** can function in several ways:

- **Complementary Absorption:** **ITIC-Th** can absorb light in a spectral region that is different from the host donor and acceptor, leading to enhanced photon harvesting and a higher

short-circuit current density (J_{sc}).^[6]

- **Morphology Regulation:** **ITIC-Th** can act as a morphology regulator, influencing the molecular packing and phase separation of the active layer to create a more favorable nanostructure for exciton dissociation and charge transport.^{[7][8]} This can lead to an improved fill factor (FF).
- **Energy Level Tuning:** The energy levels of **ITIC-Th** can facilitate a cascade energy alignment, which can improve the open-circuit voltage (V_{oc}) and minimize energy loss.^{[6][9]}
- **Alloy Model:** In some systems, **ITIC-Th** can form an alloy-like mixed phase with the host acceptor, leading to continuously tunable energy levels and improved device performance.^{[6][10]}

Performance of ITIC-Th Based Ternary Organic Solar Cells

The inclusion of **ITIC-Th** as a third component has led to significant improvements in the performance of organic solar cells. The tables below summarize the key photovoltaic parameters from recent studies, demonstrating the impact of **ITIC-Th** on device efficiency.

Table 1: Performance of PM6:BTP-eC9:**ITIC-Th** Ternary Solar Cells^[6]

| ITIC-Th wt% in Acceptor | V_{oc} (V) | J_{sc} (mA cm ⁻²) | FF (%) | PCE (%) |
|-------------------------|--------------|---------------------------------|--------|---------|
| 0 | 0.85 | 27.8 | 76.5 | 18.1 |
| 5 | 0.86 | 27.9 | 76.7 | 18.4 |
| 10 | 0.86 | 28.1 | 76.8 | 18.6 |
| 15 | 0.87 | 28.0 | 77.0 | 18.7 |
| 20 | 0.88 | 27.5 | 76.3 | 18.4 |

Table 2: Performance of PM6Ir1:N3:**ITIC-Th** Ternary Solar Cells^{[7][8]}

| ITIC-Th wt% in Acceptor | Voc (V) | Jsc (mA cm ⁻²) | FF (%) | PCE (%) |
|-----------------------------|---------|----------------------------|--------|---------|
| 0 (Binary PM6Ir1:N3) | 0.84 | 26.13 | 74.11 | 16.27 |
| 10 | 0.86 | 26.53 | 75.47 | 17.22 |
| 100 (Binary PM6Ir1:ITIC-Th) | 0.93 | 15.31 | 72.88 | 10.39 |

Table 3: Performance of PTB7-Th:ITIC:PDI Ternary Solar Cells (ITIC as a major component) [\[11\]](#)

| PDI/ITIC Ratio (w/w) | Voc (V) | Jsc (mA cm ⁻²) | FF (%) | PCE (%) |
|----------------------------|---------|----------------------------|--------|---------|
| 10:0 (Binary PTB7-Th:PDI) | 0.72 | 10.21 | 45.3 | 3.33 |
| 7:3 | 0.73 | 14.12 | 59.1 | 6.09 |
| 5:5 | 0.74 | 15.34 | 65.2 | 7.41 |
| 3:7 | 0.75 | 16.03 | 71.9 | 8.64 |
| 0:10 (Binary PTB7-Th:ITIC) | 0.76 | 14.89 | 68.3 | 7.72 |

Experimental Protocols

The following protocols provide a general framework for the fabrication and characterization of **ITIC-Th** based ternary organic solar cells. These should be adapted and optimized for specific material systems and laboratory conditions.

Materials

- Donor Polymer: e.g., PM6, PTB7-Th, PBT1-C[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Acceptor 1: e.g., BTP-eC9, N3, PDI, ITIC-2Cl[\[6\]](#)[\[7\]](#)[\[11\]](#)[\[12\]](#)

- Acceptor 2 (Third Component): **ITIC-Th**
- Solvents: Chloroform (CF), Chlorobenzene (CB), 1,8-diiodooctane (DIO), 1-chloronaphthalene (CN) (as solvent additives)
- Substrates: Indium tin oxide (ITO)-coated glass
- Interfacial Layers: Zinc oxide (ZnO) or other electron transport layers (ETL), Molybdenum oxide (MoO_3) or other hole transport layers (HTL)
- Electrodes: Silver (Ag), Aluminum (Al)

Device Fabrication Protocol

- Substrate Cleaning:
 - Sequentially sonicate ITO-coated glass substrates in detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates in an oven and then treat with UV-ozone for 15-20 minutes immediately before use.
- Interfacial Layer Deposition:
 - HTL Deposition: Spin-coat a solution of MoO_3 in deionized water (or other suitable HTL material) onto the cleaned ITO substrates. Anneal the substrates at a specified temperature (e.g., 150 °C for 10 minutes).
 - ETL Deposition: Alternatively, for an inverted device structure, deposit an ETL such as ZnO onto the ITO substrate.
- Active Layer Preparation and Deposition:
 - Prepare a stock solution of the donor polymer and the primary acceptor in a suitable solvent (e.g., chloroform).
 - Prepare a separate stock solution of **ITIC-Th** in the same solvent.

- Blend the solutions to achieve the desired weight ratios of donor:acceptor1:**ITIC-Th**. The total concentration is typically in the range of 10-20 mg/mL.
- Add a small percentage of a solvent additive (e.g., 0.5% v/v DIO or CN) to the final blend solution to optimize morphology.
- Stir the solution overnight at a slightly elevated temperature (e.g., 40-50 °C) to ensure complete dissolution.
- Spin-coat the active layer solution onto the HTL (or ETL) in a nitrogen-filled glovebox. The spin-coating speed and time should be optimized to achieve the desired film thickness (typically 90-120 nm).
- Anneal the active layer at an optimized temperature (e.g., 100-150 °C) for a specific duration (e.g., 5-10 minutes) to promote favorable morphology.
- Electrode Deposition:
 - Transfer the substrates to a vacuum thermal evaporator.
 - Deposit the top electrode (e.g., 100 nm of Ag or Al) through a shadow mask at a high vacuum (e.g., $< 1 \times 10^{-6}$ Torr). The device area is defined by the overlap of the ITO and the top electrode.

Device Characterization

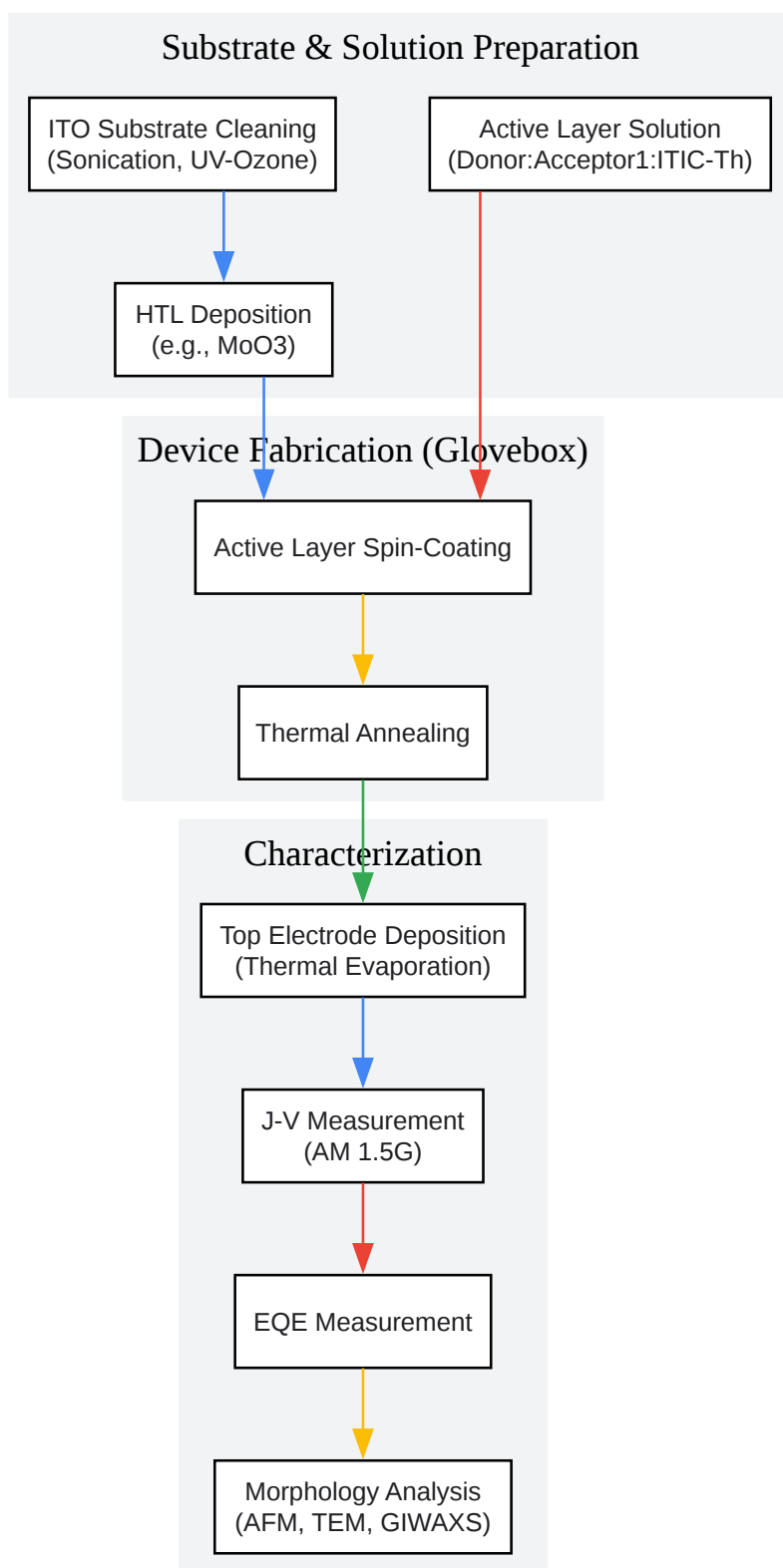
- Current Density-Voltage (J-V) Characteristics:
 - Measure the J-V curves using a solar simulator under AM 1.5G illumination at 100 mW/cm².
 - Use a calibrated silicon solar cell to ensure accurate light intensity.
 - Extract the key photovoltaic parameters: Voc, Jsc, FF, and PCE.
- External Quantum Efficiency (EQE) Measurement:
 - Measure the EQE spectrum using a dedicated EQE system.

- The integrated Jsc from the EQE spectrum should be compared with the Jsc from the J-V measurement to verify accuracy.
- Morphology Characterization:
 - Atomic Force Microscopy (AFM): To study the surface topography and phase separation of the active layer.
 - Transmission Electron Microscopy (TEM): To visualize the bulk heterojunction morphology at the nanoscale.
 - Grazing-Incidence Wide-Angle X-ray Scattering (GIWAXS): To investigate the molecular packing and orientation within the blend film.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for fabricating and characterizing **ITIC-Th** based ternary organic solar cells.

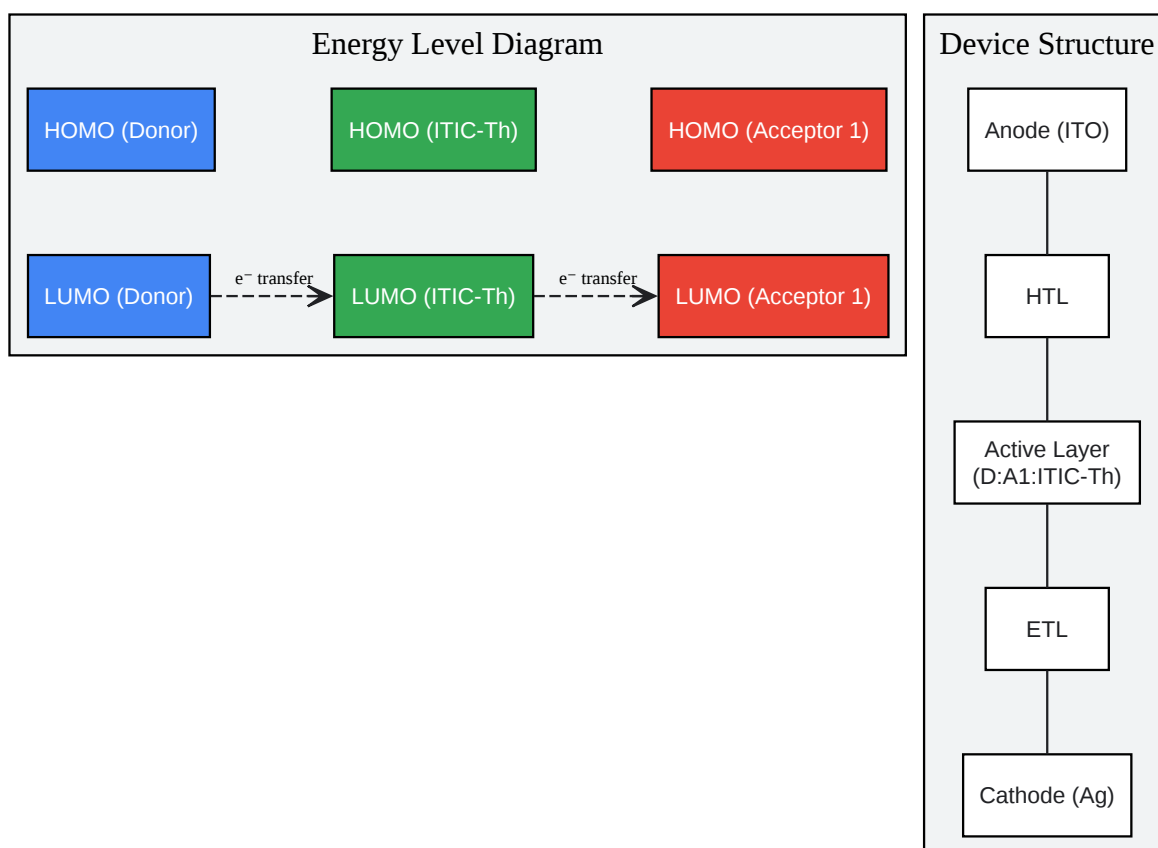


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Caption: General workflow for ternary OSC fabrication and characterization.

Energy Level Diagram and Charge Transfer Mechanism

The energy level alignment of the components in a ternary solar cell is crucial for efficient charge separation and transport. The diagram below shows a representative energy level diagram for a ternary system with **ITIC-Th**, illustrating the cascade mechanism.



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Caption: Cascade energy level alignment in a ternary OSC with **ITIC-Th**.

Conclusion

The use of **ITIC-Th** as a third component in ternary organic solar cells presents a highly effective strategy for achieving power conversion efficiencies exceeding 18%.^[6] Its ability to enhance photon harvesting, optimize morphology, and facilitate efficient charge transfer makes

it a versatile tool for advancing the performance of organic photovoltaics. The protocols and data presented in these notes provide a solid foundation for researchers to explore and optimize **ITIC-Th** based ternary systems for various applications. Further research into novel donor and acceptor combinations with **ITIC-Th** is expected to push the boundaries of organic solar cell performance even further.

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